Spectral Characterization of 1-benzyl-1H-imidazole-2-thiol: A Technical Guide

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Compound of Interest

Compound Name:	*1-benzyl-1H-imidazole-2-thiol*
CAS No.:	*23269-10-5*
Cat. No.:	*B1269363*

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This in-depth technical guide provides a comprehensive analysis of the spectral data for the heterocyclic compound **1-benzyl-1H-imidazole-2-thiol**. Designed for researchers, scientists, and professionals in drug development, this document elucidates the structural features of the molecule through the interpretation of Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) data. The guide emphasizes the rationale behind experimental choices and provides detailed methodologies for data acquisition and interpretation, ensuring scientific integrity and practical applicability.

Introduction

1-benzyl-1H-imidazole-2-thiol is a molecule of significant interest in medicinal chemistry due to the prevalence of the imidazole-2-thiol scaffold in various biologically active compounds. Accurate structural elucidation is the cornerstone of understanding its chemical behavior and potential therapeutic applications. Spectroscopic techniques are indispensable tools in this endeavor, each providing a unique piece of the structural puzzle. This guide will walk through the theoretical underpinnings and practical application of NMR, IR, and MS for the definitive characterization of this target molecule.

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Molecular Structure and Tautomerism

1-benzyl-1H-imidazole-2-thiol can exist in two tautomeric forms: the thione and the thiol. The thione form is generally considered the more stable tautomer in the solid state and in solution. This guide will focus on the characterization of the predominant thione tautomer.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique that provides detailed information about the carbon-hydrogen framework of a molecule. For **1-benzyl-1H-imidazole-2-thiol**, both ^{1}H and ^{13}C NMR are crucial for confirming the presence and connectivity of the benzyl and imidazole-2-thiol moieties.

Experimental Protocol: NMR Spectroscopy

Sample Preparation: A standard approach for preparing a sample for NMR analysis involves dissolving 5-10 mg of the solid compound in approximately 0.6-0.7 mL of a deuterated solvent, such as deuterated chloroform ($CDCl_3$) or deuterated dimethyl sulfoxide (DMSO-d_6). The choice of solvent is critical; it must dissolve the compound without its own signals interfering with those of the analyte. A small amount of tetramethylsilane (TMS) is typically added as an internal standard for chemical shift referencing (δ = 0.00 ppm).

^{1}H NMR Acquisition: A typical ^{1}H NMR spectrum is acquired on a 400 or 500 MHz spectrometer. Key acquisition parameters include a 30° pulse angle, an acquisition time of 2-4 seconds, and a relaxation delay of 1-2 seconds. The number of scans can range from 8 to 16 to achieve a good signal-to-noise ratio.

^{13}C NMR Acquisition: ^{13}C NMR spectra are generally acquired on the same instrument. Due to the low natural abundance of the ^{13}C isotope, a greater number of scans (e.g., 1024 or more) and a longer relaxation delay (e.g., 2-5 seconds) are often necessary to obtain a spectrum with adequate signal intensity.[1] Broadband proton decoupling is employed to simplify the spectrum by removing C-H coupling, resulting in a single peak for each unique carbon atom.[2]

^{1}H NMR Spectral Data and Interpretation

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The ^{1}H NMR spectrum of **1-benzyl-1H-imidazole-2-thiol** is predicted to exhibit distinct signals corresponding to the protons of the benzyl and imidazole rings.

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~11-13	Broad Singlet	1H	N-H (Thiol Tautomer) or S-H (Thione Tautomer)
~7.20 - 7.40	Multiplet	5H	Aromatic Protons (Phenyl Ring)
~7.00 - 7.10	Doublet	1H	Imidazole Ring Proton
~6.80 - 6.90	Doublet	1H	Imidazole Ring Proton
~5.20	Singlet	2H	Benzylic CH_2 Protons

Causality Behind Signal Characteristics:

- N-H/S-H Proton (δ ~11-13): The proton attached to the heteroatom (nitrogen or sulfur) is expected to be significantly deshielded due to its acidic nature and involvement in hydrogen bonding. Its broadness is a result of chemical exchange and quadrupolar relaxation from the adjacent nitrogen atom. The exact chemical shift can be highly dependent on the solvent and concentration.

- Aromatic Protons (δ ~7.20 - 7.40): The five protons of the phenyl ring of the benzyl group will appear as a complex multiplet in the aromatic region. Their chemical shifts are influenced by the electron-withdrawing effect of the imidazole ring.

- Imidazole Ring Protons (δ ~6.80 - 7.10): The two protons on the imidazole ring are in different chemical environments and are expected to appear as doublets due to coupling with each other. Their downfield shift is characteristic of protons on an electron-deficient aromatic heterocycle.

- Benzylic Protons (δ ~5.20): The two protons of the methylene bridge (CH_2) appear as a singlet. Their chemical shift is downfield from typical alkyl protons due to the deshielding

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effects of the adjacent phenyl ring and the nitrogen atom of the imidazole ring.

^{13}C NMR Spectral Data and Interpretation

The proton-decoupled ^{13}C NMR spectrum will provide a count of the unique carbon atoms in the molecule and information about their chemical environment.

Chemical Shift (δ, ppm)	Assignment
~160 - 170	C=S (Thione Carbon)
~135 - 140	Quaternary Aromatic Carbon (Phenyl Ring)
~128 - 130	Aromatic CH Carbons (Phenyl Ring)
~115 - 125	Imidazole Ring CH Carbons
~50 - 55	Benzylic CH_2 Carbon

Expert Insights on ^{13}C Chemical Shifts:

- C=S Carbon (δ ~160 - 170): The thione carbon is the most deshielded carbon in the molecule due to the large electronegativity difference between carbon and sulfur and its involvement in the C=S double bond.
- Aromatic Carbons (δ ~128 - 140): The carbons of the phenyl ring will resonate in the typical aromatic region. The quaternary carbon attached to the methylene group will have a distinct chemical shift from the protonated carbons.
- Imidazole Ring Carbons (δ ~115 - 125): The two CH carbons of the imidazole ring will appear in this region. Their chemical shifts can be sensitive to the tautomeric form of the molecule.[3]
- Benzylic Carbon (δ ~50 - 55): The benzylic CH_2 carbon is shifted downfield due to the attachment of the electron-withdrawing phenyl and imidazole rings.

Part 2: Infrared (IR) Spectroscopy

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IR spectroscopy is a valuable tool for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Experimental Protocol: IR Spectroscopy

For a solid sample like **1-benzyl-1H-imidazole-2-thiol**, a common and effective method is the preparation of a thin solid film.[4][5]

Thin Solid Film Method:

- Dissolve a small amount of the solid (a few milligrams) in a volatile solvent like methylene chloride or acetone.
- Deposit a drop of the solution onto a salt plate (e.g., NaCl or KBr).
- Allow the solvent to evaporate completely, leaving a thin film of the solid on the plate.
- The plate is then placed in the sample holder of an FTIR spectrometer for analysis.

This method is advantageous as it avoids the interfering signals from mulling agents like Nujol.[6]

IR Spectral Data and Interpretation

The IR spectrum of **1-benzyl-1H-imidazole-2-thiol** is expected to show characteristic absorption bands for the N-H, C-H, C=C, C=N, and C=S functional groups.

Wavenumber (cm^{-1})	Vibrational Mode	Intensity
~3100 - 3000	Aromatic C-H Stretch	Medium
~2950 - 2850	Aliphatic C-H Stretch (Benzylic CH_2)	Medium
~3100 - 3200	N-H Stretch	Medium, Broad
~1600, ~1495, ~1450	C=C Aromatic Ring Stretch	Medium to Strong
~1620	C=N Stretch (Imidazole Ring)	Medium
~1200 - 1000	C=S Stretch (Thione)	Medium to Strong

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Authoritative Grounding for Vibrational Assignments:

- C-H Stretches (~2850-3100 cm^{-1}): The absorptions just above 3000 cm^{-1} are characteristic of C-H stretches in aromatic rings, while those just below 3000 cm^{-1} are typical for sp^3 hybridized C-H bonds, such as those in the benzylic methylene group.
- N-H Stretch (~3100 - 3200 cm^{-1}): The N-H stretching vibration in the imidazole-2-thione is expected to be a broad band in this region due to hydrogen bonding.
- Aromatic C=C and C=N Stretches (~1450-1620 cm^{-1}): The multiple bands in this region are characteristic of the stretching vibrations of the C=C bonds within the phenyl ring and the C=N bond of the imidazole ring.
- C=S Stretch (~1000-1200 cm^{-1}): The C=S stretching vibration is a key diagnostic peak for the thione tautomer and typically appears in this region. Its exact position can be influenced by coupling with other vibrations.

Part 3: Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for confirming its identity and deducing its structure.

Experimental Protocol: Mass Spectrometry

Electron Ionization (EI) Mass Spectrometry: A common technique for the analysis of relatively small, volatile organic molecules is Electron Ionization (EI) Mass Spectrometry.

- A small amount of the sample is introduced into the mass spectrometer, where it is vaporized.
- The gaseous molecules are bombarded with a high-energy electron beam (typically 70 eV), which causes the ejection of an electron, forming a radical cation ($M^{+\bullet}$), the molecular ion.
- The molecular ion and its fragments are accelerated and separated based on their mass-to-charge ratio (m/z).

Mass Spectral Data and Interpretation

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The mass spectrum of **1-benzyl-1H-imidazole-2-thiol** (Molecular Weight: 190.27 g/mol) is expected to show a molecular ion peak and several characteristic fragment ions.

m/z	Proposed Fragment	Significance
190	$[C_{10}H_{10}N_2S]^{+\bullet}$	Molecular Ion ($M^{+\bullet}$)
91	$[C_7H_7]^+$	Tropylium Ion
100	$[C_3H_4N_2S]^{+\bullet}$	Imidazole-2-thiol Radical Cation

Trustworthiness of Fragmentation Pathways:

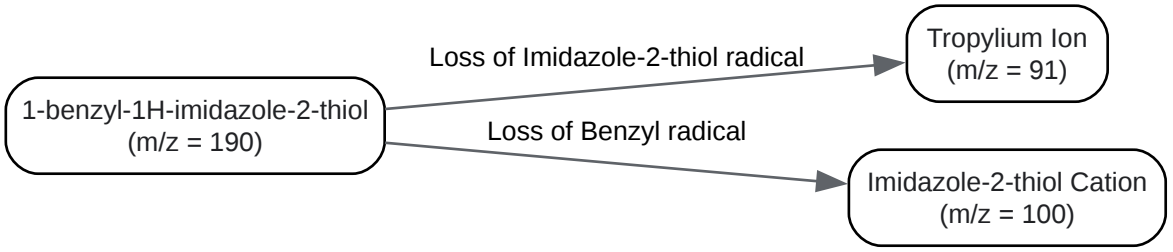
- Molecular Ion (m/z 190): The presence of a peak at m/z 190 would confirm the molecular weight of the compound.
- Tropylium Ion (m/z 91): A very common and stable fragment for compounds containing a benzyl group is the tropylium ion ($[C_7H_7]^+$).[7] This fragment is formed by the cleavage of the benzylic C-N bond followed by rearrangement to the stable, aromatic tropylium cation. This is often the base peak in the spectrum.
- Imidazole-2-thiol Radical Cation (m/z 100): Cleavage of the benzylic C-N bond can also result in the formation of the imidazole-2-thiol radical cation.

Visualization of Key Structural and Fragmentation Data

To visually summarize the key structural information and the proposed mass spectrometry fragmentation, the following diagrams are provided.

Caption: Molecular structure of **1-benzyl-1H-imidazole-2-thiol**.

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Caption: Proposed mass spectrometry fragmentation pathway.

Conclusion

The comprehensive analysis of ^{1}H NMR, ^{13}C NMR, IR, and Mass Spectrometry data provides a robust and self-validating framework for the structural elucidation of **1-benzyl-1H-imidazole-2-thiol**. The predicted spectral data, grounded in established chemical principles and compared with analogous structures, consistently supports the proposed structure. This multi-faceted spectroscopic approach ensures a high degree of confidence in the identity and purity of the compound, which is a critical prerequisite for its further investigation in drug discovery and development pipelines.

References

- Organic Chemistry at CU Boulder. IR Spectroscopy of Solids. [Link]
- Dhawas, A., et al. (2014). Synthesis of some new imidazole-2-thiols and their derivatives as potent antimicrobial agents. Indian Journal of Chemistry - Section B, 53B(3), 350-356.
- Synthesis and Crystal Structures of Benzimidazole-2-thione Derivatives by Alkylation Reactions. Molecules, 23(8), 1864. [Link]
- Gasteiger, J., et al. (2019). Identifying the tautomer state of a substituted imidazole by ^{13}C NMR spectroscopy.
- Molecular tunability of surface-functionalized metal nanocrystals for selective electrochemical CO2 reduction - Supporting Information. [Link]
- mass spectrometry: tropylium ion. (2018, December 31). [Video]. YouTube. [Link]

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- The effect of synthesized 5-R-1H-benzo[d]imidazole-2-thiol derivatives on intraocular pressure in normal and pathological conditions. Research Results in Pharmacology.
- Pavia, D. L., Lampman, G. M., Kriz, G. S., & Vyvyan, J. R. (2008). Introduction to Spectroscopy. Cengage Learning.
- Synthesis and characterization of novel 2-(2-benzyl-1H-benzo[d]imidazol-1-yl) acetohydrazone derivatives as antibacterial agents. Der Pharmacia Lettre, 8(16), 57-63.
- **1-benzyl-1H-imidazole-2-thiol** - Chemical Synthesis Database. [Link]
- JoVE. Mass Spectrometry: Aromatic Compound Fragmentation. [Link]
- Chemistry LibreTexts. IR Sample Preparation: A Practical Guide. [Link]
- Synthesis and Characterization Benzimidazole Ring by using O-Phenylinediamine with Different Compounds and using Mannich Reaction to Preparation some of Deriv
- Design, synthesis and characterization of novel N-heterocyclic-1-benzyl-1H-benzo[d]imidazole-2-amines as selective TRPC5 inhibitors leading to the identification of the selective compound, AC1903. Bioorganic & Medicinal Chemistry Letters, 29(2), 155-159.
- Advanced NMR techniques for structural characterization of heterocyclic structures. Current Organic Chemistry.
- Palladium-Catalyzed Oxidative C–H/C–H Cross-Coupling of 1-Substituted 1,2,3-Triazoles with Furans and Thiophenes. Organic & Biomolecular Chemistry.
- University of Wisconsin-Madison. NMR Spectroscopy :: 13C NMR Chemical Shifts. [Link]
- Conformation-specific spectroscopy of alkyl benzyl radicals: Effects of a radical center on the CH stretch infrared spectrum of an alkyl chain. The Journal of Chemical Physics, 145(12), 124312.
- Supporting Information for Selective and eco-friendly procedures for the synthesis of benzimidazole derivatives. The role of the. Beilstein Journal of Organic Chemistry.
- PubChem. 1-Benzylimidazole. [Link]
- mzCloud. Benzyl 2 oxohexahydrocyclopropa d imidazole 1 carboxylate. [Link]
- Chemistry LibreTexts. The 1H-NMR experiment. [Link]
- The mass spectra of imidazole and 1-methylimidazole.

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- Oregon State University. 1H NMR Chemical Shift. [Link]
- University of Wisconsin-Madison. NMR Spectroscopy :: 1H NMR Chemical Shifts. [Link]
- Oregon State University. 13C NMR Chemical Shifts. [Link]
- Chemistry Stack Exchange. 1H splitting pattern of benzyl CH2 protons. [Link]
- Conformation-specific spectroscopy of alkyl benzyl radicals: Effects of a radical center on the CH stretch infrared spectrum of an alkyl chain. The Journal of Chemical Physics.
- Imidazole Derivatives Improve Charge Reduction and Stabilization for Native Mass Spectrometry. Journal of the American Society for Mass Spectrometry.
- Anasazi Instruments. A Great 13C NMR Spectrum Even When Your Sample is Dilute. [Link]
- University of Wisconsin-Madison. NMR Spectroscopy :: 13C NMR Chemical Shifts. [Link]
- Running 13C spectra. [Link]
- Infrared Spectroscopy. [Link]
- Chemistry Steps. 13C Carbon NMR Spectroscopy. [Link]
- NMR Chemical Shifts. [Link]
- Synthesis and Mass Spectral Fragmentation Patterns of Some Thiazole and Imidazolidine Derivatives. Journal of the Indian Chemical Society.
- A GUIDE TO 1H NMR CHEMICAL SHIFT VALUES. [Link]
- Contents. The Royal Society of Chemistry.
- Chemistry LibreTexts. Infrared Spectra of Some Common Functional Groups. [Link]
- Experimental section General. Proton nuclear magnetic resonance (1H NMR) spectra were recorded with a Varian Mercury plus (400 M. [Link]
- A GUIDE TO 1H NMR CHEMICAL SHIFT VALUES. [Link]

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- 3. mdpi.com [mdpi.com]
- 4. chemsynthesis.com [chemsynthesis.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. spectrabase.com [spectrabase.com]
- 7. researchgate.net [researchgate.net]
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